

# Synthesis and Characterization of D-Glucitol Dinitrate (Isosorbide Dinitrate)

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## Compound of Interest

Compound Name: *D-Glucitol dinitrate*

CAS No.: 71888-61-4

Cat. No.: B12657316

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## Nomenclature and Structural Definition

Note on Terminology: In the context of pharmaceutical development, "**D-Glucitol dinitrate**" almost exclusively refers to Isosorbide Dinitrate (ISDN).<sup>[1][2][3]</sup> Strictly speaking, the IUPAC designation is 1,4:3,6-dianhydro-D-glucitol 2,5-dinitrate.<sup>[1][2][3][4]</sup> The "dianhydro" descriptor is critical; it denotes the dehydration of the sorbitol (D-glucitol) backbone into a bicyclic furan structure, which stabilizes the molecule for pharmaceutical use. A simple acyclic dinitrate of D-glucitol would be chemically unstable and is not a viable drug candidate.<sup>[2]</sup>

This guide focuses on the synthesis and characterization of the pharmaceutically active 1,4:3,6-dianhydro-D-glucitol 2,5-dinitrate (CAS: 87-33-2).<sup>[1][2][3][4]</sup>

## Structural Attributes<sup>[1][3][4][5][6][7][8][9][10][11]</sup>

- Molecular Formula:

<sup>[1][2][3][4][5]</sup>

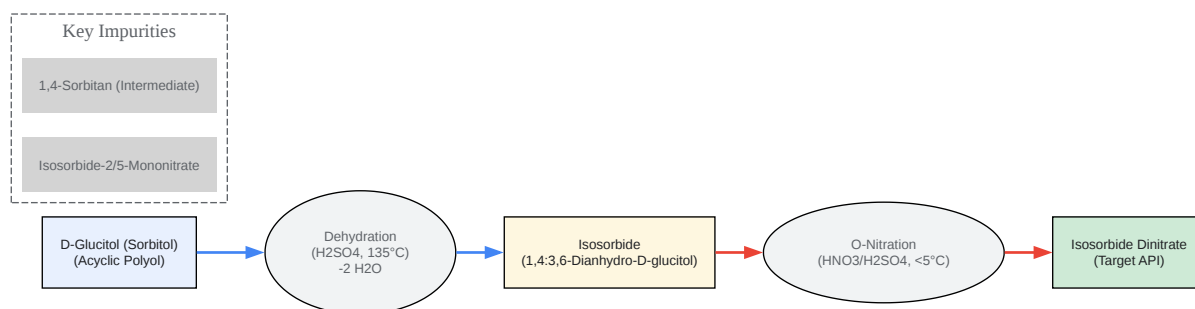
- Molecular Weight: 236.14 g/mol <sup>[1][2][3][4][5][6]</sup>

- Stereochemistry: The molecule consists of two cis-fused tetrahydrofuran rings.[1][2] The nitro groups are positioned at C2 and C5.[2] Due to the "V" shape of the bicyclic system:
  - The 2-nitro group is in the exo orientation.[1][2][3]
  - The 5-nitro group is in the endo orientation.[1][2][3]
  - Correction: In the isosorbide skeleton, the 2-hydroxyl is exo and the 5-hydroxyl is endo.[1][2][3] This stereochemical distinction leads to different reactivity and spectroscopic signatures for the dinitrate esters.[2]

## Synthetic Pathway and Mechanism

The synthesis is a sequential two-stage process: Acid-Catalyzed Dehydration followed by O-Nitration.[1][2][3][4]

## Visual Workflow (DOT Diagram)



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Figure 1: Sequential conversion of D-Glucitol to Isosorbide Dinitrate via dehydration and nitration.[1][2][3][4]

## Experimental Protocols

### Phase 1: Dehydration (D-Glucitol Isosorbide)

Objective: Cyclization of D-glucitol to the rigid bicyclic ether core.<sup>[1][2][3]</sup> Criticality: Incomplete dehydration yields sorbitans (mono-cyclic), which form unstable nitrate impurities later.<sup>[1][2][3]</sup>

- Reagents: D-Sorbitol (98%+), Sulfuric Acid ( , 98%), Toluene (azeotropic agent).<sup>[1][2][3]</sup>
- Procedure:
  - Charge a reactor with D-Sorbitol (1.0 eq) and p-Toluenesulfonic acid (pTSA) or (1-2% w/w).<sup>[1][2][3][4]</sup>
  - Heat to 135–140°C under vacuum (20–50 mmHg) or use a Dean-Stark trap with toluene to remove water continuously.<sup>[1][2][3]</sup>
  - Endpoint: Reaction is complete when 2 molar equivalents of water are collected.<sup>[1][2]</sup>
  - Workup: Neutralize with NaOH. Distill under high vacuum (160–170°C at 5 mmHg) to isolate Isosorbide as a hygroscopic solid.<sup>[2]</sup>
  - Yield Target: >75%.

### Phase 2: Nitration (Isosorbide Dinitrate)

Objective: Esterification of hydroxyl groups at C2 and C5.<sup>[1][2]</sup> Safety Warning: This reaction is highly exothermic.<sup>[1][2][3]</sup> Runaway nitration can lead to detonation.<sup>[1][2][6]</sup> Maintain strict temperature control.

- Reagents: Isosorbide, Fuming Nitric Acid ( , >98%), Sulfuric Acid ( , ), Acetic Anhydride (optional moderator).<sup>[1][2][3]</sup>
- Procedure:

- Mixed Acid Prep: Prepare a nitrating mixture of  
:  
(ratio 40:60 w/w) at 0°C.
- Addition: Slowly add Isosorbide (dissolved in water or added as solid) to the mixed acid.
- Temperature Control: Maintain internal temperature <5°C. Above 10°C, oxidation of the ether bridge may occur, increasing explosion risk.[2][3]
- Quenching: Pour the reaction mixture into crushed ice/water (10x volume) with vigorous stirring. The dinitrate will precipitate as a white solid.[2]
- Purification: Filter the crude solid.[1][2] Recrystallize from hot ethanol or an ethanol/water mixture.[1][2]
- Drying: Dry in a vacuum oven at 40°C. Do not overheat (Melting point is ~70°C; decomposition risk).[1][2][3]

## Characterization & Validation

Trustworthiness in synthesis is established via multi-modal analysis.

### A. Spectroscopic Identification

| Method  | Parameter       | Diagnostic Signal    | Mechanistic Insight                                                                              |
|---------|-----------------|----------------------|--------------------------------------------------------------------------------------------------|
| FT-IR   | Stretch         | 1650                 | Confirms esterification of OH groups.[1][2][3]                                                   |
|         |                 | (asym), 1280         | [4] Absence of broad OH stretch (3400                                                            |
|         |                 | (sym)                | ) indicates full conversion.[2]                                                                  |
| 1H-NMR  | Chemical Shift  | 5.3–5.4 ppm (m, 2H)  | Downfield shift of methine protons at C2/C5 due to electron-withdrawing nitrate groups.[1][2][3] |
| 13C-NMR | Carbon Skeleton | 81.2 (C2), 86.4 (C5) | Distinguishes the exo vs endo environments of the bicyclic core.[1][2]                           |

## B. Chromatographic Purity (HPLC)

Protocol: Reverse-Phase HPLC (RP-HPLC) is the gold standard for quantifying the dinitrate against mononitrate impurities (2-ISMN, 5-ISMN).[1][2][3][4]

- Column: C18 (e.g., 250mm x 4.6mm, 5µm).
- Mobile Phase: Acetonitrile : Water (40:60 v/v).[1][2][3]
- Detector: UV at 210 nm (Nitrate absorption).[1][2][3]
- Retention Logic:
  - Isosorbide (Polar) elutes first (often near void volume).[1][2]
  - 5-Mononitrate elutes second.[1][2][3]
  - 2-Mononitrate elutes third.[1][2][3]

- Dinitrate (Most hydrophobic) elutes last.[1][2][3]

## C. Thermal Analysis (DSC)

Self-Validating Step: Differential Scanning Calorimetry (DSC) is mandatory to verify crystallinity and detect polymorphs.[1][2][3]

- Melting Onset:  $70.0^{\circ}\text{C} \pm 1^{\circ}\text{C}$ . [1][2][3]
- Exotherm: A sharp decomposition exotherm typically appears  $>150^{\circ}\text{C}$ . Caution: This confirms the energetic nature of the nitrate ester.[1][2]

## Safety & Stability (E-E-A-T)

As a senior scientist, I must emphasize that organic nitrates are energetic materials.

- Explosive Potential: While ISDN is stable, it is a nitrate ester.[1][2][3] It should never be ground in a dry state with high friction.[2] Commercial API is often "phlegmatized" (diluted) with lactose or mannitol (e.g., 40% ISDN mixture) to ensure safe handling during formulation. [1][2][3]
- Hydrolysis: ISDN is susceptible to hydrolysis in strongly alkaline or acidic conditions, reverting to mononitrates and eventually isosorbide.[1][2][3] Storage must be in tight, light-resistant containers.[2][3]

## References

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- 2. Isosorbide dinitrate mixture | C<sub>6</sub>H<sub>8</sub>N<sub>2</sub>O<sub>8</sub> | CID 3780 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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